

understanding the selectivity profile of KLH45

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Compound of Interest

Compound Name: KLH45

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Technical Guide: Selectivity Profile of KLH45

This document provides a detailed overview of the selectivity profile of **KLH45**, a novel investigational inhibitor. The information presented is intended for researchers, scientists, and drug development professionals interested in the molecule's mechanism of action and potential therapeutic applications.

Introduction

KLH45 is a potent, ATP-competitive small molecule inhibitor designed to target aberrant activity in critical cellular signaling pathways. Understanding its selectivity is paramount for predicting both on-target efficacy and potential off-target liabilities. This guide summarizes the key quantitative data from biochemical and cellular screening assays and details the methodologies used to generate this data.

Quantitative Selectivity Data

The selectivity of **KLH45** was assessed across a panel of kinases and in various cell lines to determine its potency and specificity. All quantitative data are summarized below.

Table 1: Biochemical Kinase Selectivity Profile of **KLH45** Data represents the half-maximal inhibitory concentration (IC₅₀) from in vitro biochemical assays.

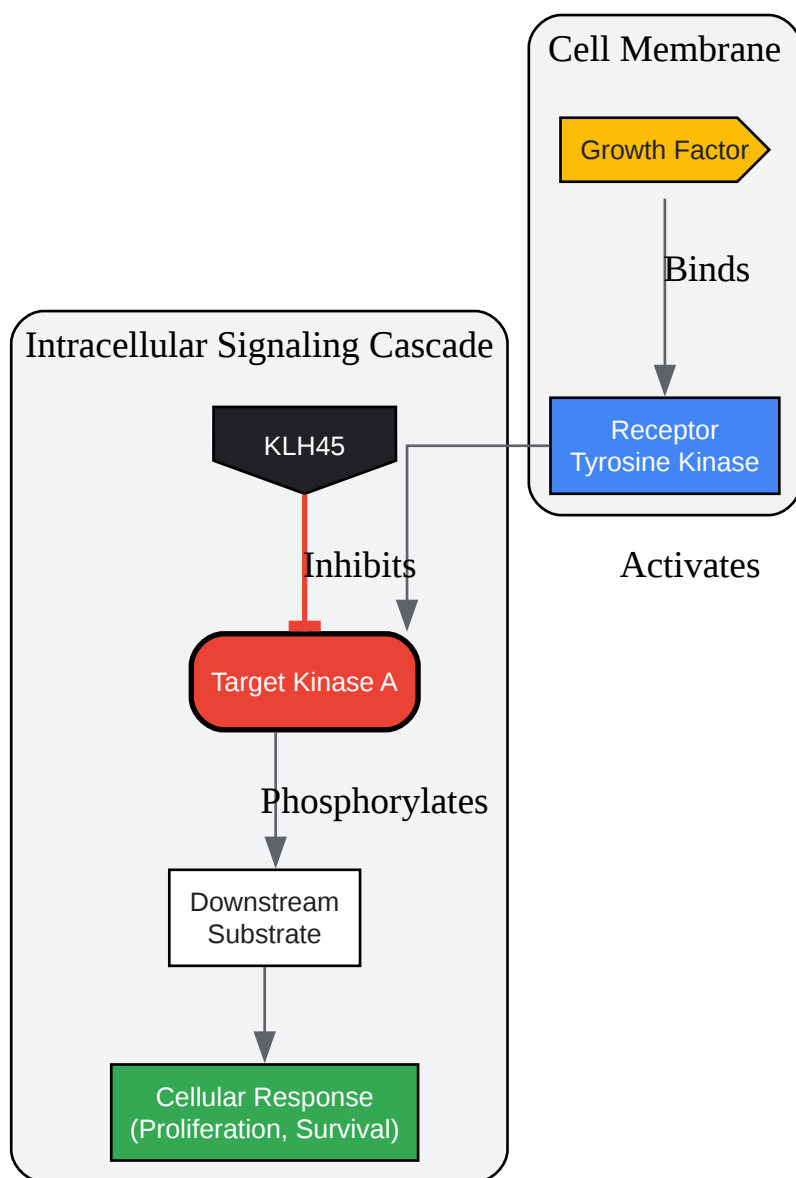
Kinase Target	IC50 (nM)	Kinase Family
Target Kinase A	1.2	Tyrosine Kinase
Off-Target Kinase B	85	Tyrosine Kinase
Off-Target Kinase C	210	Serine/Threonine Kinase
Off-Target Kinase D	> 10,000	Serine/Threonine Kinase
Off-Target Kinase E	> 10,000	Lipid Kinase
Off-Target Kinase F	450	Tyrosine Kinase
Off-Target Kinase G	1,200	Serine/Threonine Kinase

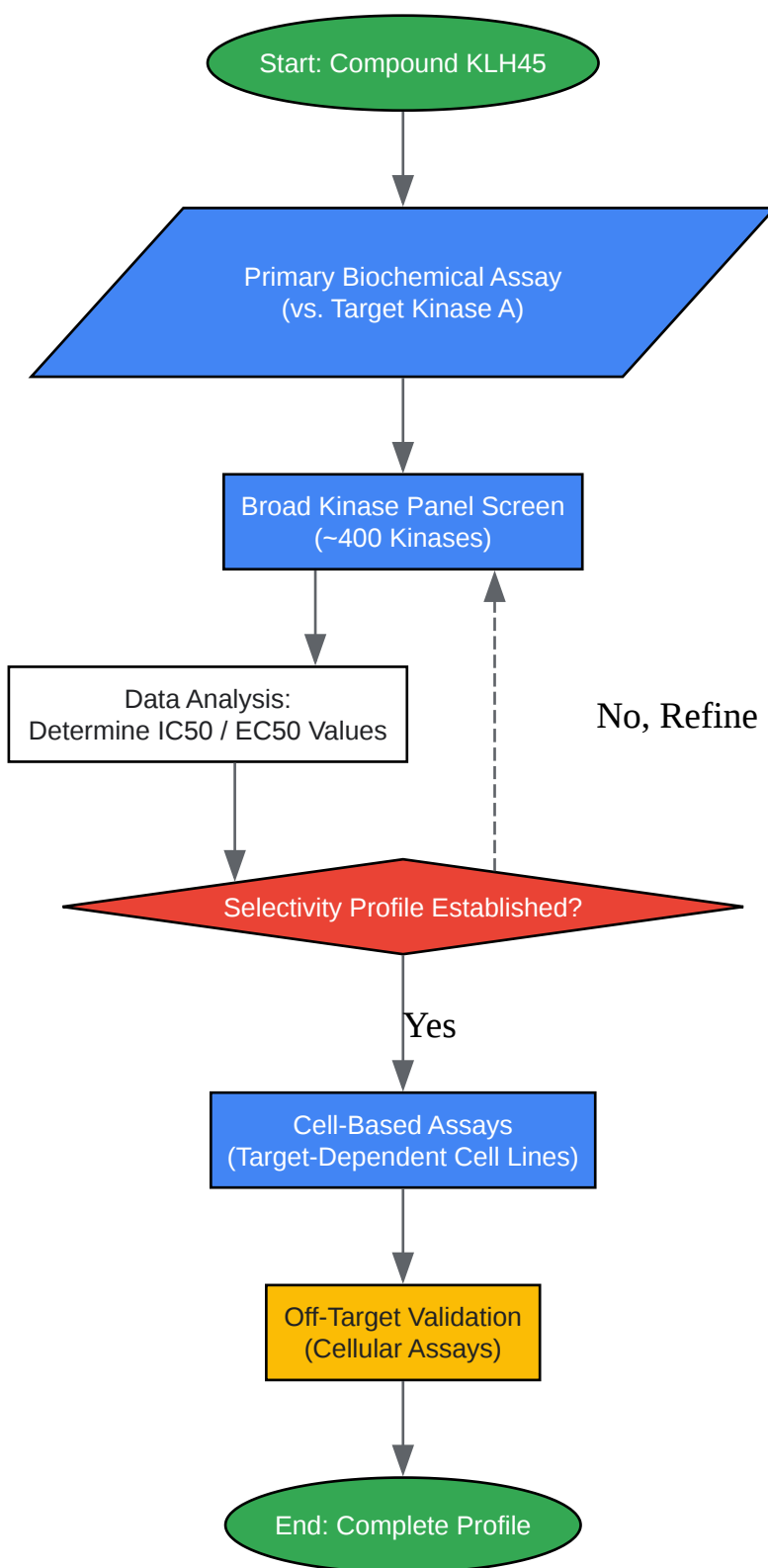
Table 2: Cellular Activity Profile of **KLH45** Data represents the half-maximal effective concentration (EC50) from cell-based assays measuring target inhibition or cell viability.

Cell Line	Target Pathway Status	Assay Type	EC50 (nM)
Cell Line X	Target Kinase A Activated	Phospho-Substrate ELISA	15
Cell Line X	Target Kinase A Activated	Proliferation (72h)	25
Cell Line Y	Target Kinase A Wild-Type	Proliferation (72h)	> 10,000
Cell Line Z	Off-Target B Dependent	Proliferation (72h)	850

Visualized Pathways and Workflows

Visual diagrams are provided below to illustrate key biological and experimental processes related to **KLH45**.





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